

Confirming the inhibitory effect of "Pyruvate Carboxylase-IN-4" on PC

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Compound of Interest

Compound Name: Pyruvate Carboxylase-IN-4

Cat. No.: B12366675

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A Comparative Guide to Pyruvate Carboxylase Inhibitors

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of known inhibitors of Pyruvate Carboxylase (PC), a crucial enzyme in intermediary metabolism. While the specific compound "**Pyruvate Carboxylase-IN-4**" could not be identified in publicly available literature, this document details the inhibitory effects of several well-characterized alternative compounds. The information presented herein is intended to support research and development efforts targeting PC for various therapeutic applications.

Pyruvate carboxylase catalyzes the vital anaplerotic reaction of converting pyruvate to oxaloacetate, which is essential for replenishing intermediates of the TCA cycle and for gluconeogenesis.[1][2] Given its central role, the inhibition of PC is a significant area of interest for studying and potentially treating metabolic diseases and cancer.

Comparative Inhibitory Activity

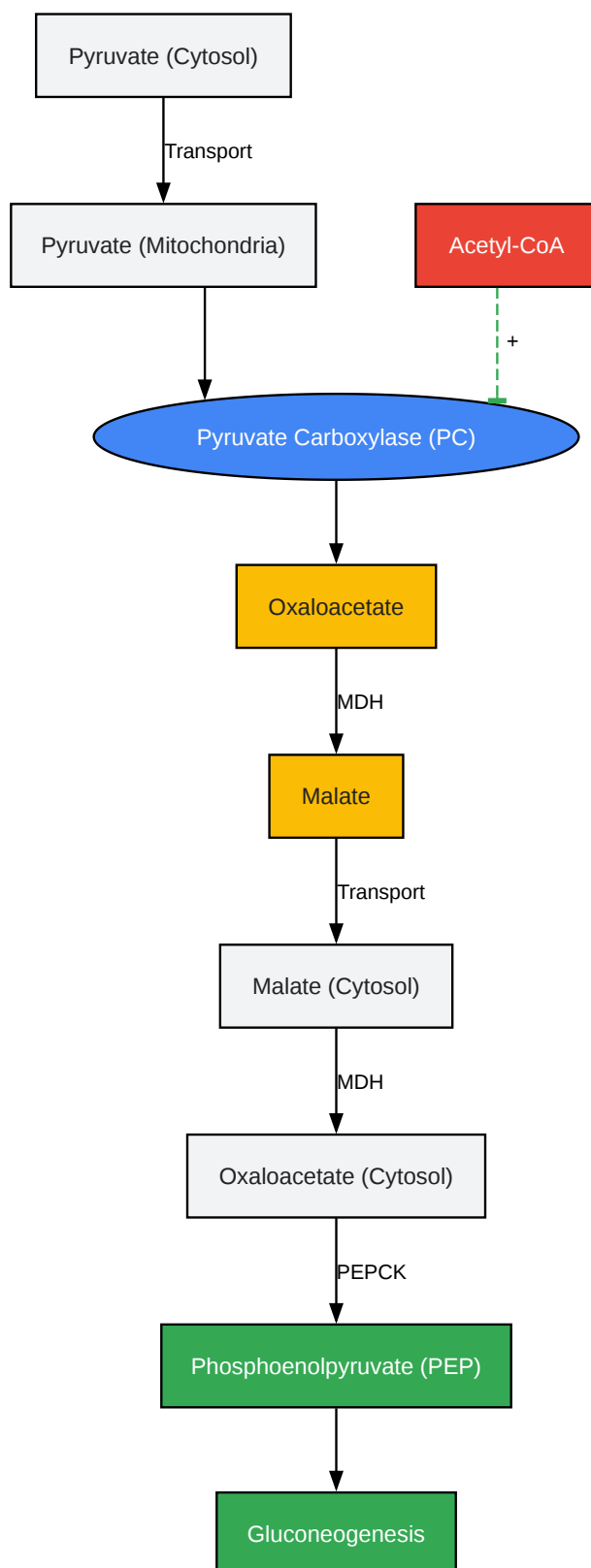
The following table summarizes the quantitative data for a selection of Pyruvate Carboxylase inhibitors. These compounds exhibit different mechanisms and potencies of inhibition.

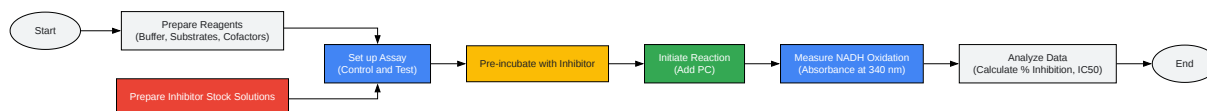
Inhibitor	Type of Inhibition	Quantitative Data	Organism/Enzyme Source
Oxamate	Non-competitive with respect to pyruvate[3]	$K_i = 1.6 \text{ mM}$ [3]	Chicken Liver PC[3]
Uncompetitive with respect to pyruvate	$K_D = 1.45 \text{ mM}$ [3]	Not specified	
L-Aspartate	Allosteric feedback inhibitor[2][3]	Binds cooperatively; competitive with respect to acetyl-CoA[4]	Yeast and Rhizobium etli PC[4][5]
Compound 8v	Competitive with respect to pyruvate; Mixed-type with respect to ATP[6]	$IC_{50} = 4.3 \pm 1.5 \text{ }\mu\text{M}$; $K_i = 0.74 \text{ }\mu\text{M}$ [6]	Not specified
Compound 8u	Not specified	$IC_{50} = 3.0 \pm 1.0 \text{ }\mu\text{M}$ [6]	Not specified
α -Ketoglutarate	Allosteric	Apparent $K_i = 3 \text{ mM}$ [3]	Chicken Liver PC[3]
Chlorothricin	Reversible competitive	Apparent $K_i = 173 \text{ }\mu\text{M}$ [3]	Bacillus stearothermophilus PC[3]
Non-competitive with respect to MgATP and pyruvate	$IC_{50} = 0.12 \text{ to } 0.50 \text{ mM}$ [3]	Various sources[3]	
Phosphonoacetate	Non-competitive with respect to MgATP	$K_i = 0.5 \text{ mM}$ [3]	Sheep Kidney PC[3]
Competitive with respect to MgATP	$K_i = 7.8 \pm 1.8 \text{ mM}$ [3]	E. coli biotin carboxylase[3]	

Compound 8v: 2-hydroxy-3-(quinoline-2-yl)propenoic acid[6] Compound 8u: 3,3'-(1,4-phenylene)bis[2-hydroxy-2-propenoic acid][6]

Signaling Pathway: Role of Pyruvate Carboxylase in Gluconeogenesis

Pyruvate Carboxylase plays a critical first step in gluconeogenesis, the metabolic pathway that results in the generation of glucose from non-carbohydrate carbon substrates. The diagram below illustrates the central position of PC in this pathway within the mitochondrion.





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